

CAS number and molecular weight of 2-(Isopropyl(methyl)amino)ethanol.

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Compound of Interest

Compound Name: 2-(Isopropyl(methyl)amino)ethanol

Cat. No.: B1584345

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An In-Depth Technical Guide to 2-(Isopropyl(methyl)amino)ethanol

Abstract

This technical guide provides a comprehensive overview of 2-(Isopropyl(methyl)amino)ethanol (CAS No. 2893-49-4), a tertiary amino alcohol with significant utility in chemical synthesis. Tailored for researchers, scientists, and drug development professionals, this document details the compound's physicochemical properties, outlines a robust synthetic methodology, explores its applications, and provides critical safety and handling protocols. The guide emphasizes the rationale behind experimental procedures and safety measures, grounding the information in established chemical principles to ensure both technical accuracy and practical utility.

Compound Identification and Physicochemical Properties

2-(Isopropyl(methyl)amino)ethanol is a substituted alkanolamine featuring both a tertiary amine and a primary alcohol functional group. This bifunctionality makes it a versatile building block in organic synthesis. Its core identification and key physical properties are summarized below.

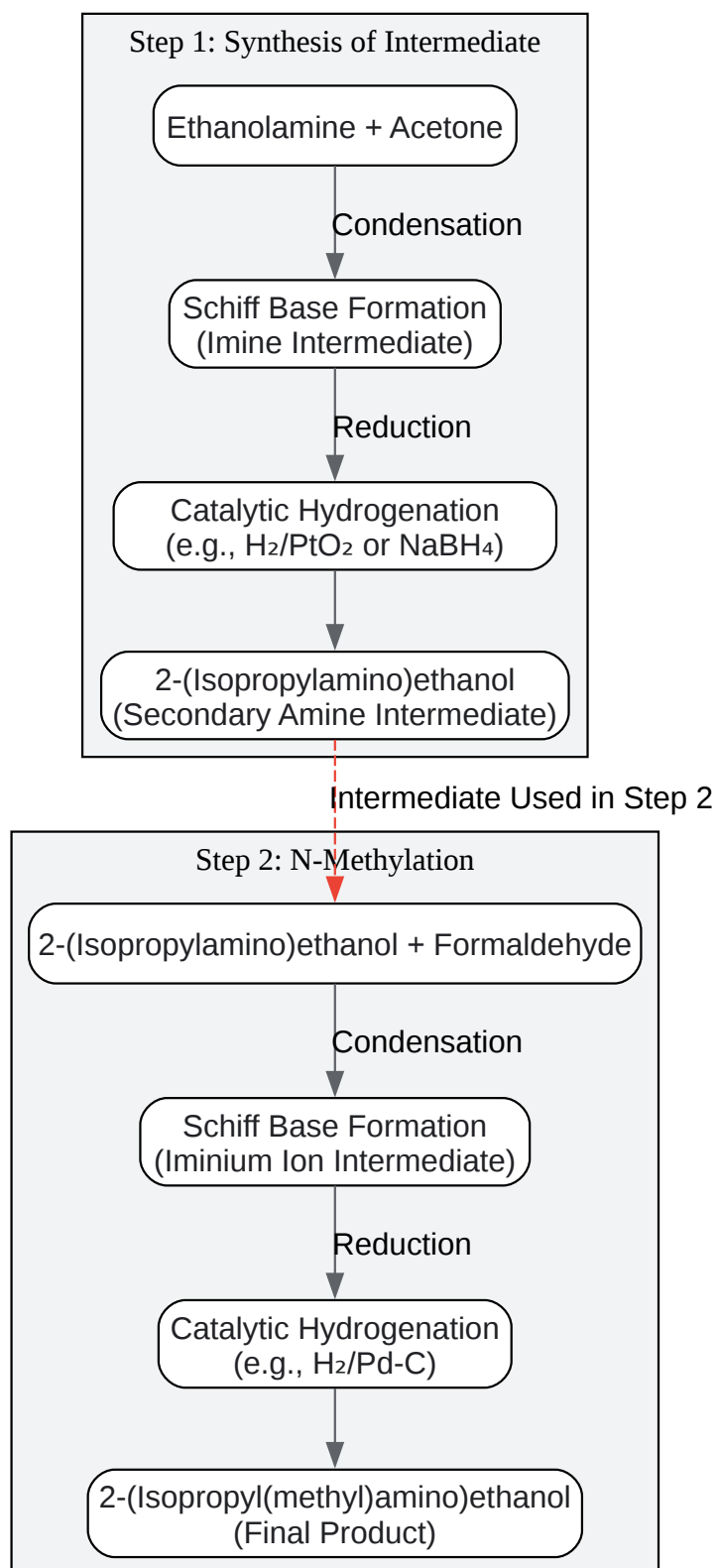
| Property | Value | Source(s) |
|-------------------|--|-----------|
| Chemical Name | 2-(Isopropyl(methyl)amino)ethanol | [1][2][3] |
| IUPAC Name | 2-(isopropyl(methyl)amino)ethan-1-ol | [2] |
| CAS Number | 2893-49-4 | [1][2][3] |
| Molecular Formula | C ₆ H ₁₅ NO | [1][2] |
| Molecular Weight | 117.19 g/mol | [2][4] |
| Synonyms | 2-(N-methyl-N-isopropylamino)-ethanol, Methyl-(2-hydroxy-aethyl)-isopropyl-amine, 2-(Methyl-isopropyl-amino)-ethanol-(1) | [4] |
| SMILES String | CC(C)N(C)CCO | [2] |

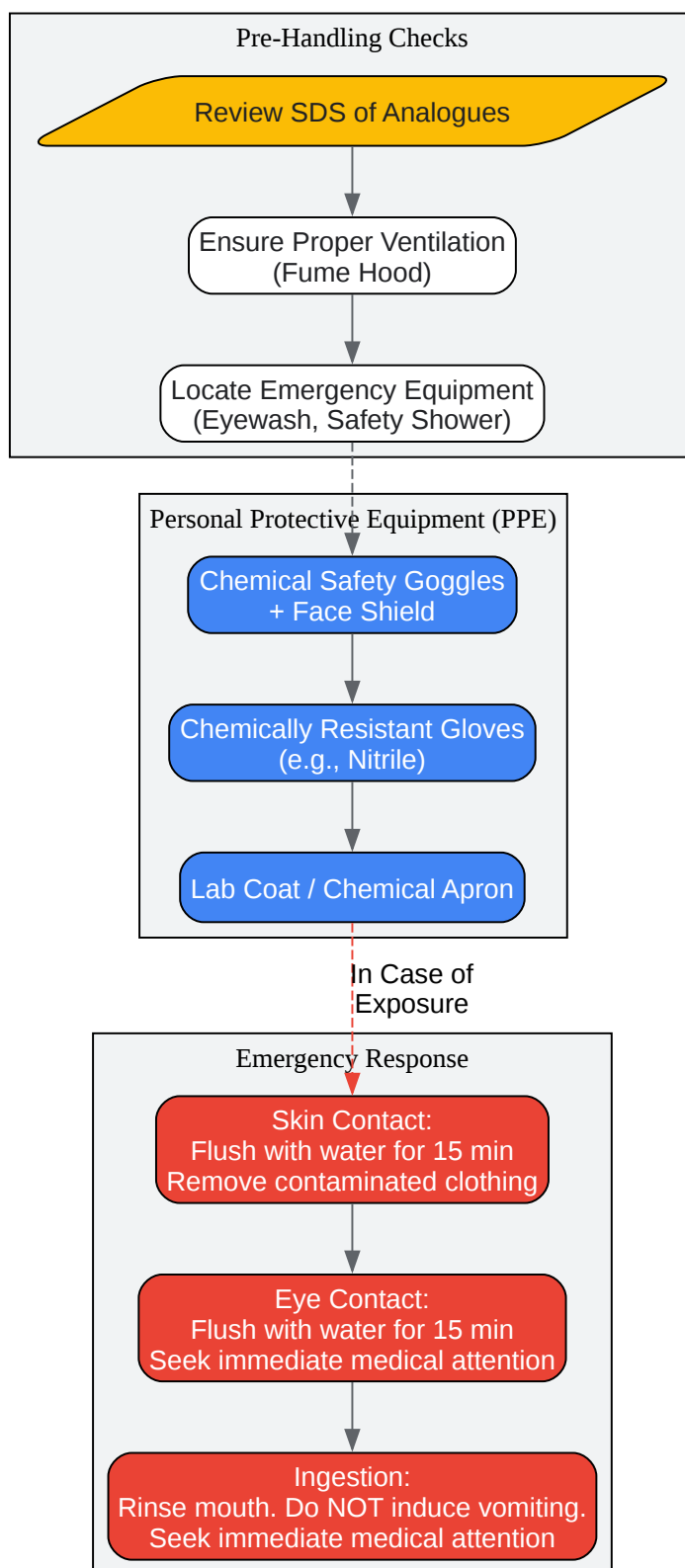
Synthesis and Manufacturing

The synthesis of **2-(Isopropyl(methyl)amino)ethanol** can be efficiently achieved through a two-step process starting from readily available precursors. The chosen pathway involves an initial reductive amination to form a secondary amine, followed by a second reductive amination (N-methylation) to yield the final tertiary amine. This approach is widely applicable and provides good yields.

Synthetic Pathway Overview

The logical flow for the synthesis involves two distinct reductive amination steps. This ensures high selectivity and minimizes the formation of byproducts.





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References

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